

Benzyl acetate-d5 CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Benzyl acetate-d5*

Cat. No.: *B1384724*

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An In-depth Technical Guide to **Benzyl acetate-d5**

For researchers, scientists, and professionals in drug development, understanding the chemical properties and applications of isotopically labeled compounds is crucial for accurate analytical measurements. This guide provides a comprehensive overview of **Benzyl acetate-d5**, a deuterated analog of benzyl acetate, focusing on its chemical identifiers, applications, and a representative experimental workflow for its use as an internal standard.

Core Chemical Identifiers and Properties

Benzyl acetate-d5, where five hydrogen atoms on the phenyl group are replaced by deuterium, is a valuable tool in analytical chemistry. Its key identifiers and properties are summarized below for easy reference.

Chemical Identifier	Value
CAS Number	1398065-57-0[1][2][3][4]
PubChem CID	145705695[1][5]
Molecular Formula	C ₉ H ₅ D ₅ O ₂
Molecular Weight	155.21 g/mol [6]
InChI	InChI=1S/C9H10O2/c1-8(10)11-7-9-5-3-2-4-6-9/h2-6H,7H2,1H3/i2D,3D,4D,5D,6D[1][2][3][4]
InChIKey	QUKGYKBLRGFE-VIQYUKPQSA-N[1]
Canonical SMILES	CC(=O)OCC1=CC=CC=C1[1]
Isomeric SMILES	[2H]c1c([2H])c([2H])c(COC(=O)C)c([2H])c1[2H] [2][3][4]
Synonyms	Benzyl-2,3,4,5,6-d5 Acetate, Acetic Acid Benzyl-d5 Ester, (Acetoxymethyl)benzene-d5[4]

Application in Analytical Chemistry

Due to its isotopic labeling, **Benzyl acetate-d5** is primarily utilized as an internal standard in analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[7] The deuterium labeling provides a distinct mass difference from the non-labeled benzyl acetate, allowing for accurate quantification in complex matrices while maintaining similar chemical and physical properties.[7] This makes it an invaluable tool for pharmacokinetic studies, metabolic research, and quality control in the fragrance and flavor industries.[7][8]

Experimental Protocol: Quantitative Analysis using GC-MS with a Deuterated Internal Standard

While a specific protocol for **Benzyl acetate-d5** is not detailed in the provided search results, a general workflow for using a deuterated internal standard in GC-MS analysis is a well-established methodology. The following is a representative protocol.

1. Preparation of Stock Solutions:

- Prepare a stock solution of the analyte (non-deuterated benzyl acetate) in a suitable solvent (e.g., acetonitrile) at a known concentration (e.g., 1 mg/mL).
- Prepare a stock solution of the internal standard (**Benzyl acetate-d5**) in the same solvent at a known concentration (e.g., 1 mg/mL).

2. Preparation of Calibration Standards:

- Create a series of calibration standards by spiking a known volume of the analyte stock solution into a series of volumetric flasks to achieve a range of concentrations that bracket the expected sample concentrations.
- Add a fixed volume of the internal standard stock solution to each calibration standard.
- Dilute to the final volume with the solvent.

3. Sample Preparation:

- To the unknown sample, add the same fixed volume of the internal standard stock solution as was added to the calibration standards.
- Perform any necessary sample extraction or cleanup procedures (e.g., liquid-liquid extraction, solid-phase extraction).

4. GC-MS Analysis:

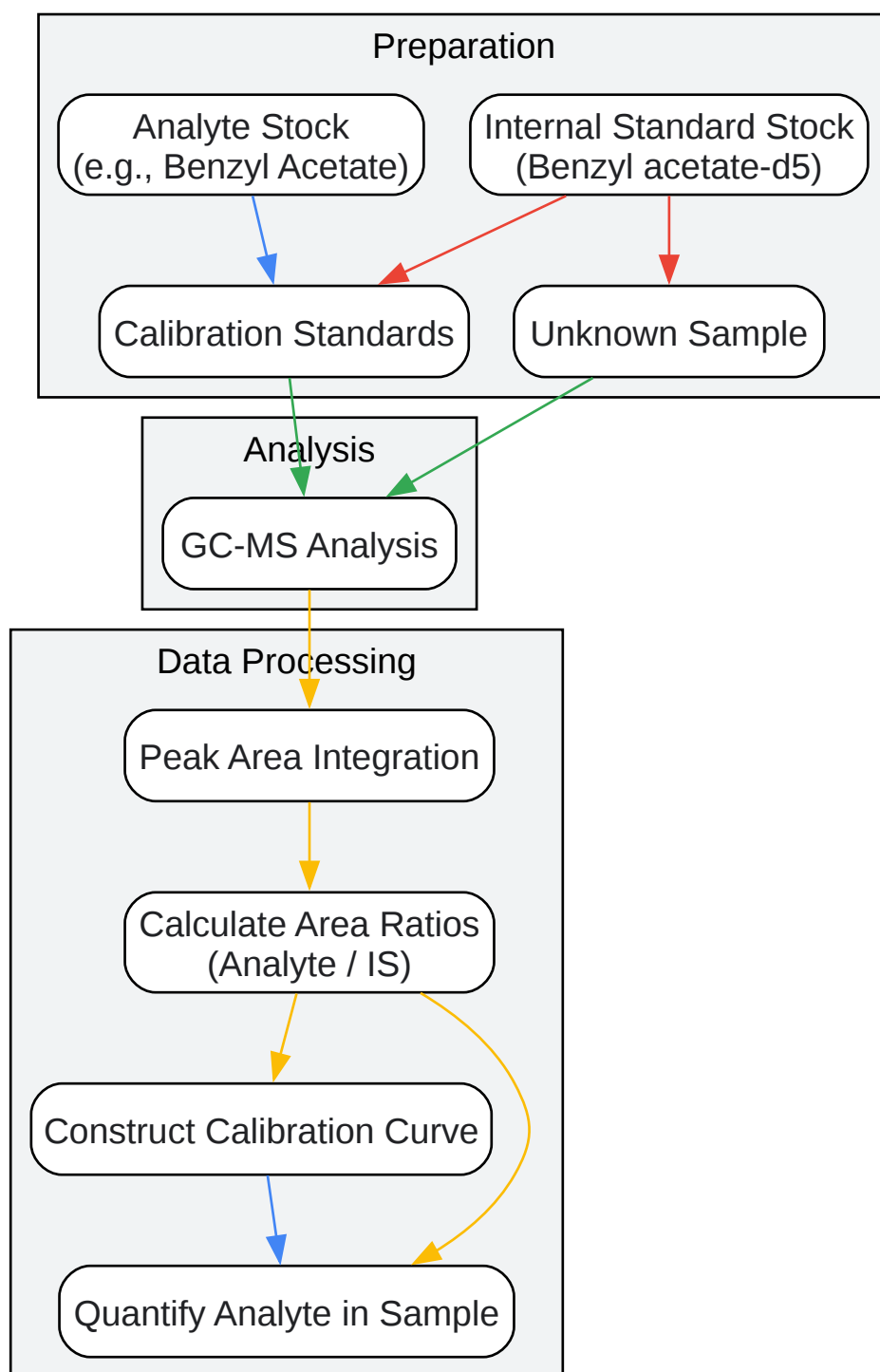
- Inject a fixed volume of each calibration standard and the prepared sample into the GC-MS system.
- The gas chromatograph separates the analyte and the internal standard.
- The mass spectrometer detects and quantifies the ions specific to the analyte and the internal standard.

5. Data Analysis:

- For each calibration standard, calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte.
- For the unknown sample, calculate the peak area ratio of the analyte to the internal standard.
- Determine the concentration of the analyte in the unknown sample by interpolating its peak area ratio on the calibration curve.

Workflow for Quantitative Analysis using an Internal Standard

The following diagram illustrates the logical workflow for using a deuterated internal standard, such as **Benzyl acetate-d5**, in a quantitative analytical experiment.



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Caption: Experimental workflow for quantitative analysis using a deuterated internal standard.

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